

manganese(III) oxide chemical formula and molar mass

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Compound of Interest

Compound Name: Manganese(III) oxide

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A Technical Guide to Manganese(III) Oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **manganese(III) oxide**, a significant transition metal oxide with diverse applications in catalysis, energy storage, and sensing. This document details its fundamental chemical properties, presents structured data for key quantitative metrics, and outlines detailed experimental protocols for its synthesis.

Core Chemical Properties

Manganese(III) oxide, also known as manganic oxide or sesquioxide, is an inorganic compound with the chemical formula Mn_2O_3 .^{[1][2][3]} It exists as a brown or black crystalline solid.^[1] In nature, it can be found as the mineral bixbyite.^[1] The compound is notable for its role in the production of ferrites and thermistors and is formed during the redox reaction within alkaline batteries.^[1]

Quantitative Data Summary

The key physical and chemical properties of **manganese(III) oxide** are summarized in the table below for easy reference and comparison.

Property	Value
Chemical Formula	Mn ₂ O ₃
Molar Mass	157.8743 g/mol [1] [4] [5]
Appearance	Brown or black crystalline solid [1]
Density	4.50 g/cm ³ [1]
Melting Point	888 °C (α-form); 940 °C (β-form, decomposes) [1]
Solubility in Water	0.00504 g/100 mL (α-form); 0.01065 g/100 mL (β-form) [1]
Solubility in other solvents	Soluble in acids and ammonium chloride; Insoluble in ethanol and acetone. [1] [6] [7]
Crystal Structure	Cubic (α-Mn ₂ O ₃ , bixbyite structure) [1]

Experimental Protocols

The synthesis of **manganese(III) oxide** can be achieved through various methods, each yielding products with potentially different morphologies and properties. Below are detailed methodologies for common synthesis routes.

Thermal Decomposition of Manganese(IV) Oxide (MnO₂)

This method produces α-Mn₂O₃ and is a straightforward approach for laboratory-scale synthesis.

Methodology:

- Place a precisely weighed amount of pure manganese(IV) dioxide (MnO₂) powder into a ceramic crucible.
- Heat the crucible in a furnace with an air atmosphere.
- Raise the temperature to between 600 °C and 800 °C. Heating above 800 °C will result in the formation of Mn₃O₄.[\[1\]](#)

- Maintain this temperature for several hours to ensure the complete conversion of MnO_2 to $\alpha\text{-Mn}_2\text{O}_3$. A simple approach is to heat to a constant weight.[\[1\]](#)
- Allow the furnace to cool down to room temperature naturally.
- The resulting reddish-brown or black powder is $\alpha\text{-Mn}_2\text{O}_3$.

Hydrothermal Synthesis of Mn_2O_3 Rods

This method allows for the synthesis of structured Mn_2O_3 nanomaterials.

Methodology:[\[3\]](#)

- In a beaker, dissolve 8 mmol of manganese sulfate monohydrate ($\text{MnSO}_4\cdot\text{H}_2\text{O}$) and 8 mmol of potassium permanganate (KMnO_4) in 40 mL of deionized water with continuous stirring.
- Transfer the resulting solution to a 50 mL Teflon-lined stainless steel autoclave.
- Seal the autoclave and place it in an oven. Heat it to and maintain it at 90°C for six hours.
- After the reaction, allow the autoclave to cool to room temperature.
- Collect the precipitate by filtration.
- Wash the collected solid multiple times with distilled water and absolute ethanol to remove any unreacted precursors or byproducts.
- Dry the washed product in an oven at 80°C .
- To obtain crystalline Mn_2O_3 rods, calcinate the dried powder at 600°C for six hours in an air atmosphere.[\[3\]](#)

Sol-Gel Synthesis of Mn_2O_3 Nanoparticles

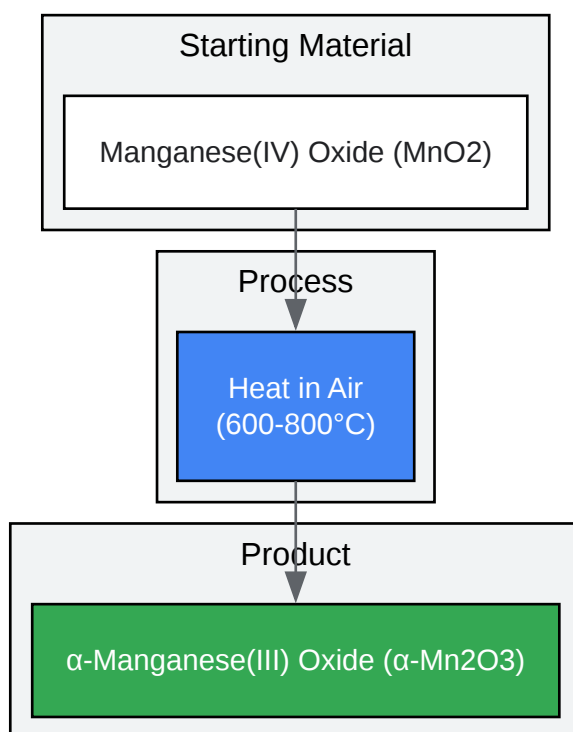
The sol-gel method is effective for producing nanoporous Mn_2O_3 .

Methodology:[\[8\]](#)

- Dissolve 25 grams of manganese nitrate tetrahydrate ($\text{Mn}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$) in 100 mL of ethylene glycol in a beaker. Adjust the solvent volume as necessary to ensure complete dissolution.
- Heat the solution to 80°C while stirring continuously. A thick gel will form.
- Increase the temperature to 100°C . The gel will slowly burn and transform into a fine powder.
- Collect the resulting powder and place it in a furnace for sintering.
- Heat the powder to 700°C for 4 hours to complete the formation of crystalline Mn_2O_3 .^[8]

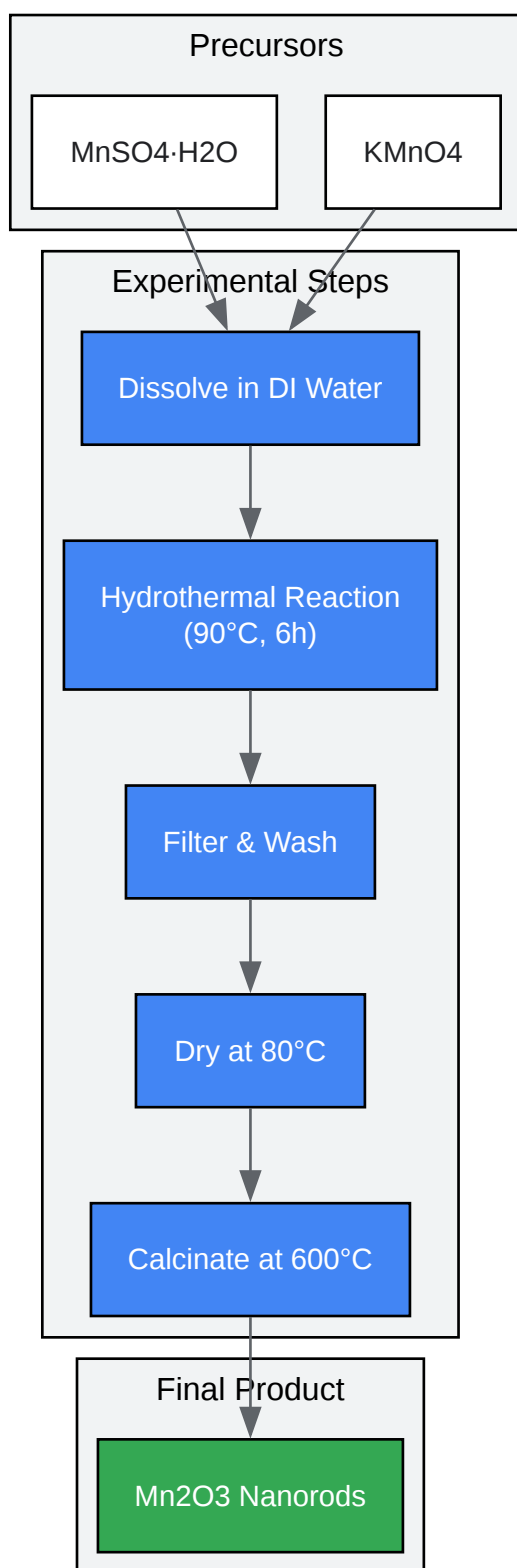
Logical and Experimental Workflows

The following diagrams illustrate the logical relationships in the synthesis of **manganese(III) oxide**.



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Caption: Thermal decomposition workflow for $\alpha\text{-Mn}_2\text{O}_3$ synthesis.



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Caption: Experimental workflow for hydrothermal synthesis of Mn₂O₃.

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